

The Rise and Fall of Dikar: A Technical Retrospective of a Combination Fungicide

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Compound of Interest

Compound Name: *Dikar*

Cat. No.: *B1239507*

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Introduction

Dikar was a notable fungicide and miticide that saw widespread use in the mid to late 20th century. Its efficacy stemmed from a combination of two active ingredients: mancozeb and dinocap. This technical guide provides an in-depth exploration of the discovery, history, and biochemical action of **Dikar**, with a focus on the quantitative data and experimental methodologies that defined its use. While the product itself is no longer registered for use, a review of its components and their mechanisms remains relevant for the development of new and effective crop protection agents.

Historical Development

The story of **Dikar** is intrinsically linked to the history of its constituent fungicides, mancozeb and dinocap, and the agricultural chemical research of companies like Rohm and Haas.

The Dithiocarbamate Legacy: The Path to Mancozeb

The development of dithiocarbamate fungicides was a significant advancement in mid-20th-century agriculture. Rohm and Haas was a key player in this field, developing the dithiocarbamate EBDC in 1940, which led to a patent for nabam in 1943. Further research to improve stability and efficacy resulted in the creation of zineb (a zinc-based formulation) in 1948 and maneb (a manganese-based formulation). The culmination of this line of research

was the introduction of mancozeb in 1962, a coordination complex of manganese and zinc with ethylene bis(dithiocarbamate). Mancozeb offered broad-spectrum, multi-site fungicidal action with a low risk of resistance development.

The Advent of Dinocap

Dinocap, a dinitrophenyl compound, was first registered for use in the late 1950s.^[1] It was developed as a contact fungicide primarily for the control of powdery mildew on a variety of crops and also exhibited miticidal activity.

The Genesis of **Dikar**

While the exact date of the first formulation of **Dikar** is not readily available in the public record, the combination of mancozeb and dinocap was a logical step to broaden the spectrum of activity and provide growers with a single product to control a wider range of fungal diseases and mites. The earliest EPA registration for a **Dikar** formulation was in 1969. The product was a wettable powder containing 72% mancozeb and 4.7% dinocap. **Dikar** was marketed for use on a wide variety of ornamental and agricultural crops, including apples, grapes, and pears. However, due to regulatory changes and environmental concerns, the registration for **Dikar** was canceled in 1992.

Chemical and Physical Properties

A summary of the key chemical and physical properties of the active ingredients in **Dikar** is presented in the table below.

Property	Mancozeb	Dinocap
Chemical Name	manganese mixture with zinc	2,6-dinitro-4-octylphenyl crotonates and 2,4-dinitro-6-octylphenyl crotonates
CAS Number	8018-01-7	39300-45-3
Molecular Formula	$(C_4H_6MnN_2S_4)_x(C_4H_6ZnN_2S_4)_y$	$C_{18}H_{24}N_2O_6$
Molecular Weight	$(265.29)x(275.74)y$	364.39 g/mol
Appearance	Greyish-yellow powder	Dark reddish-brown liquid
Water Solubility	Insoluble	Nearly insoluble
Vapor Pressure	Negligible	Low

Mechanism of Action

The efficacy of **Dikar** was due to the distinct and complementary modes of action of its two active ingredients.

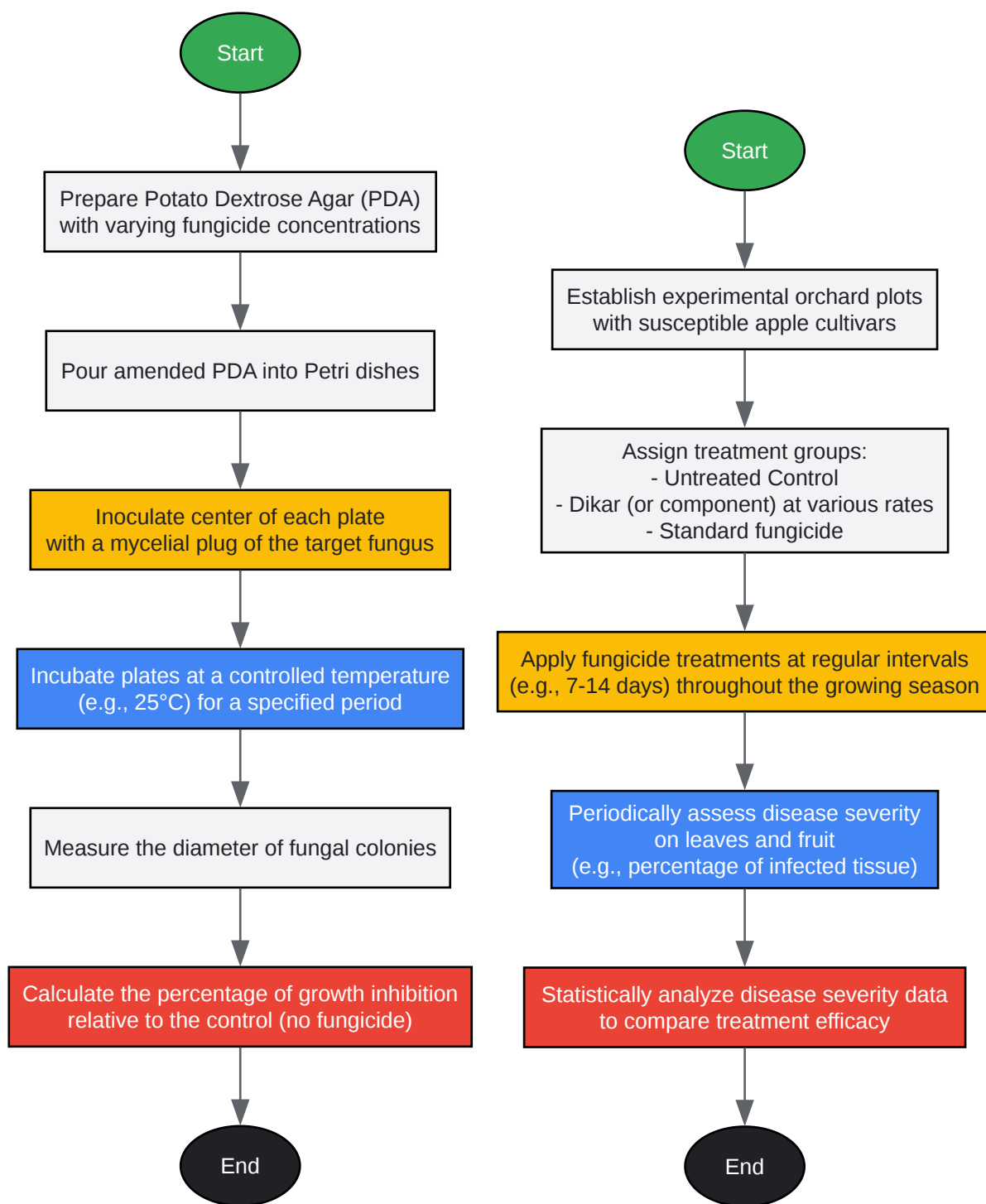
Mancozeb: A Multi-Site Inhibitor

Mancozeb is classified as a multi-site contact fungicide. Its primary mechanism of action involves the disruption of multiple biochemical processes within fungal cells. It is believed to inactivate essential enzymes by reacting with sulfhydryl (-SH) groups of amino acids within the proteins. This broad-based attack on cellular function makes it difficult for fungi to develop resistance.

Caption: Mancozeb's multi-site mechanism of action.

Dinocap: Uncoupling Oxidative Phosphorylation

Dinocap functions as an uncoupler of oxidative phosphorylation in the mitochondria of fungal cells. It disrupts the proton gradient that is essential for the synthesis of ATP, the primary energy currency of the cell. By dissipating this gradient, dinocap inhibits ATP production, leading to cellular energy depletion and eventual cell death.



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References

- 1. A Short History of Fungicides [apsnet.org]
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